Calculation of linker length for Thalidomide-4-O-C11-NH2 conjugates

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Compound of Interest	
Compound Name:	*Thalidomide-4-O-C11-NH2 (hydrochloride)*
Cat. No.:	*B10861416*

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Abstract

The efficacy of a Proteolysis Targeting Chimera (PROTAC) is governed by the formation of a productive ternary complex (Target-PROTAC-E3 Ligase).[1][2] For Cereblon (CRBN)-recruiting PROTACs, the linker length determines the spatial proximity and orientation of the two proteins.[1] This guide details the structural anatomy, theoretical length calculation, and experimental validation of the Thalidomide-4-O-C11-NH2 linker-ligand intermediate. Unlike Polyethylene Glycol (PEG) linkers, alkyl chains like C11 provide distinct lipophilic profiles and conformational constraints that require specific calculation methodologies.

Part 1: Structural Anatomy & Theoretical Calculation

To accurately calculate the linker length, one must distinguish between the topological length (number of atoms) and the spatial extension (Ångströms in a biologically relevant conformation).

Molecular Anatomy

The molecule Thalidomide-4-O-C11-NH2 consists of three distinct structural zones:

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- The Anchor (Thalidomide): Binds to the tri-tryptophan pocket of CRBN.
- The Junction (Ether Bond): A 4-hydroxy substitution on the phthalimide ring creates the exit vector.
- The Spacer (Alkyl Chain): An 11-carbon saturated chain terminating in a primary amine.

The "Zig-Zag" Projection Calculation

Simply summing bond lengths yields an overestimate because alkyl chains adopt a staggered (anti-periplanar) conformation to minimize steric strain. The effective length is the projection of these bonds along the central axis.

Constants:

- Bond Length:
- Bond Length:
- Bond Length:
- Bond Angle (

) (

  hybridized):

Calculation Logic: In a fully extended all-trans conformation, the contribution of each methylene unit (

) to the linear distance is calculated using the sine of half the bond angle:

Correction: The projection along the chain axis for a zig-zag structure is actually derived from the cosine of the angle with the axis (

). A standard accepted value for the projected length per

unit is

.

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Step-by-Step Derivation:

Segment	Atom Count	Bond Type	Calculation	Contribution ( )
Ether Linkage	1 (O)		(approx projection)	
Alkyl Backbone	11 (C)	Chain		
Terminal Amine	1 (N)		(Terminal bond often has higher freedom)	
Total Extended Length	~13 Atoms	-	Summation	

> *Critical Insight: While the theoretical maximum is*
>
> , hydrophobic collapse often shortens this effective distance in aqueous media. Alkyl linkers are more rigid than PEGs but suffer from higher entropic penalties if the binding pocket requires a non-linear conformation.

Part 2: Computational Modeling Protocol

Static calculations do not account for the "Cone of Flexibility." Use this protocol to determine the effective reach.

Protocol: In Silico Linker Sampling

- Structure Generation: Build the Thalidomide-4-O-C11-NH2 molecule in software like MOE, Schrödinger Maestro, or PyMOL.

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- Energy Minimization: Apply an OPLS3e or MMFF94 force field to relax bond angles.
- Conformational Search:
  - Run a stochastic conformational search (e.g., LowModeMD).
  - Solvent Model: Set to explicit water (TIP3P). Note: Vacuum simulations will artificially curl the lipophilic C11 chain.
- Measurement: Measure the distance from the phthalimide C4 carbon to the terminal Nitrogen in the top 10 lowest energy clusters.
  - Result: You will likely observe a distribution between

    (collapsed) and

    (extended).

Part 3: Experimental Validation (The Self-Validating System)

Calculations are proxies. The only truth is the ternary complex.

Synthesis of the Conjugate

- Reagents: 4-Hydroxythalidomide, N-Boc-11-bromoundecylamine,

  , DMF.
- Workflow:
  - Alkylation: React 4-hydroxythalidomide with the bromo-linker (

    , 12h). The color change from yellow to pale white often indicates reaction progression.
  - Deprotection: Remove Boc group with TFA/DCM (1:1).
  - Purification: HPLC (C18 column). Checkpoint: Verify Mass (ESI-MS) matches calculated MW.

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Ternary Complex Stability Assay (AlphaLISA)

This protocol validates if the C11 length is sufficient to bridge CRBN and your Target Protein (POI).

Principle:

- Donor Bead: Streptavidin-coated (binds Biotin-CRBN).
- Acceptor Bead: Anti-FLAG (binds FLAG-POI).
- Bridge: The PROTAC (Thalidomide-4-O-C11-Ligand).
- Signal: If Linker Length is optimal, beads come within

  Singlet Oxygen transfer

  Luminescence.

Protocol Steps:

- Titration Matrix: Prepare a 384-well plate.
  - Rows: Fixed concentration of Biotin-CRBN (

) and FLAG-POI (

).
  - Columns: Serial dilution of PROTAC (

    to

).
- Incubation: Mix proteins + PROTAC. Incubate 60 min at RT (allows ternary complex equilibrium).
- Bead Addition: Add Acceptor beads (

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), incubate 30 min. Add Donor beads (

), incubate 30 min (in dark).

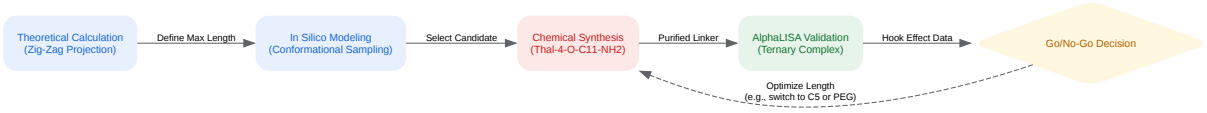
- Read: Measure signal at

  .

- Interpretation (The "Hook Effect"):
  - Bell-shaped curve: Successful ternary complex.[3]
  - Peak Amplitude: Correlates with complex stability (cooperativity).
  - If signal is weak/flat: The linker is likely too short (steric clash) or too long (entropic penalty), preventing stable bridging.[1]

Part 4: Visualization & Logic

Workflow Logic: From Calculation to Validation

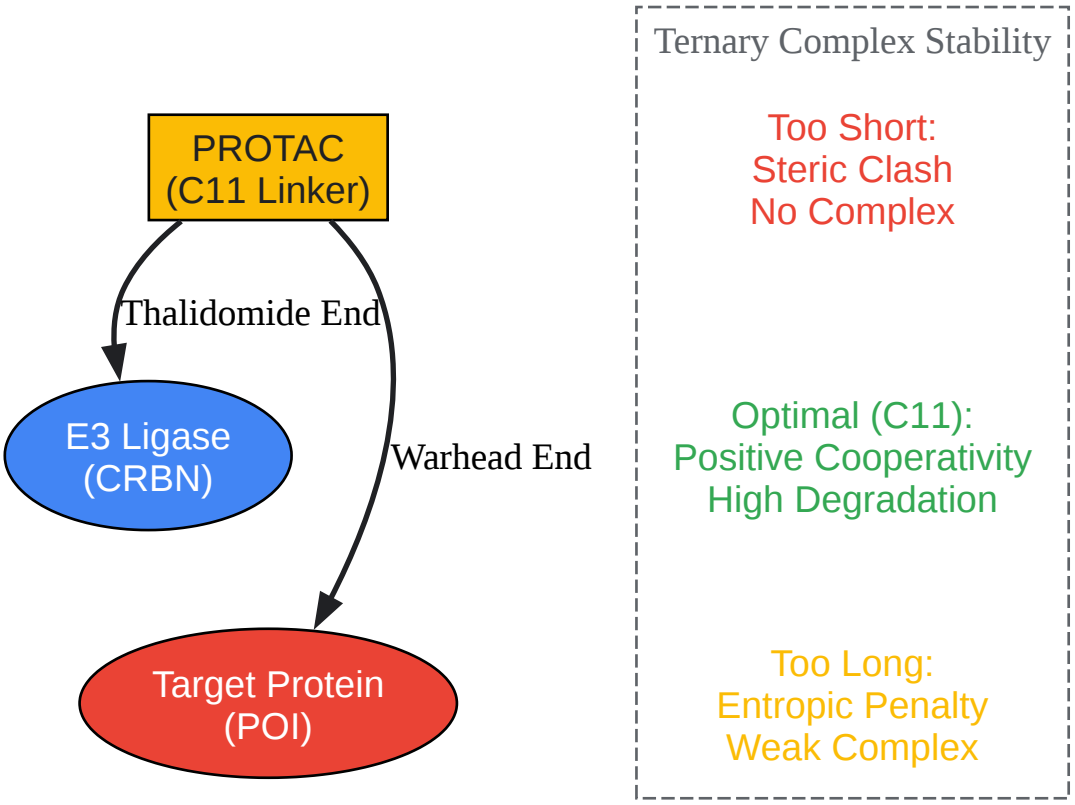


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Figure 1: Iterative workflow for defining and validating linker length. Note the feedback loop from experimental data back to synthesis.

The "Goldilocks Zone" of Linker Length

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Figure 2: Schematic of the Ternary Complex. The C11 linker must bridge the gap without inducing steric clashes (Too Short) or allowing excessive freedom (Too Long).

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